

N-Hexanoyl-L-Homoserine lactone discovery and history

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Compound of Interest

Compound Name: *N-Hexanoyl-L-Homoserine lactone*

Cat. No.: B168961

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An In-Depth Technical Guide on the Discovery and History of **N-Hexanoyl-L-Homoserine Lactone**

Introduction

Cell-to-cell communication in bacteria, a phenomenon known as quorum sensing (QS), enables individual bacterial cells to coordinate their gene expression and collective behavior in response to population density. This complex communication network depends on the production, release, and detection of small signaling molecules termed autoinducers. Among the most extensively studied autoinducers in Gram-negative bacteria are the N-acyl-L-homoserine lactones (AHLs). This technical guide provides a comprehensive overview of the discovery and history of a key AHL, **N-Hexanoyl-L-homoserine lactone** (HHL or C6-HSL), a pivotal signaling molecule for numerous bacterial species.

The journey to understanding HHL is intrinsically linked to the study of bioluminescence in the marine bacterium *Vibrio fischeri*. Initial research on how these bacteria coordinate light production at high cell densities led to the discovery of the first AHL, N-(3-oxohexanoyl)-L-homoserine lactone (3-oxo-C6-HSL), and the foundational LuxI/LuxR regulatory system. Subsequent investigations revealed that *V. fischeri* and other bacteria produce a variety of AHL molecules, including HHL, unveiling a sophisticated and complex chemical language that governs bacterial group behaviors. These behaviors include biofilm formation, virulence factor production, and symbiosis.

The Genesis of Quorum Sensing: The *Vibrio fischeri* Paradigm

The concept of quorum sensing was born from observations of the symbiotic relationship between the bioluminescent bacterium *Vibrio fischeri* and marine animals like the Hawaiian bobtail squid (*Euprymna scolopes*). *V. fischeri* colonizes the light-

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